Technical Support Center: Enhancing the Metabolic Stability of Morpholine-Containing Compounds

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Compound of Interest

Compound Name:	*4-(4-Bromo-3-(trifluoromethyl)phenylsulfonyl)morpholine*
CAS No.:	*1020253-04-6*
Cat. No.:	*B1372474*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide provides in-depth, field-proven insights into understanding and overcoming metabolic stability challenges associated with morpholine-containing compounds. The content is structured in a practical question-and-answer format to directly address issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the metabolic fate and strategic modification of morpholine-containing drug candidates.

Q1: What are the primary metabolic pathways for morpholine-containing compounds?

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While the morpholine ring is often incorporated to improve physicochemical and pharmacokinetic properties, it is not metabolically inert. Understanding its metabolic fate is crucial for lead optimization. The primary pathways are:

- Oxidative N-Dealkylation: This is a common route for tertiary amines, involving the enzymatic cleavage of the bond between the morpholine nitrogen and its substituent. This process is often mediated by Cytochrome P450 (CYP) enzymes.
- Ring Oxidation: This involves the hydroxylation of the carbon atoms within the morpholine ring, typically at positions alpha or beta to the nitrogen or oxygen atoms. This initial oxidation can subsequently lead to ring-opening, yielding metabolites like 2-(2-aminoethoxy)acetic acid.
- N-Oxidation: The nitrogen atom in the morpholine ring can be directly oxidized to form an N-oxide metabolite.

These metabolic transformations are primarily catalyzed by Phase I enzymes, particularly the CYP family.

Q2: Why is the morpholine ring generally considered more metabolically stable than a piperidine ring?

The substitution of a methylene group (CH_2) in piperidine with an oxygen atom in morpholine significantly alters the electronic properties of the ring. The key reasons for its enhanced stability are:

- Reduced Nitrogen Basicity: The electron-withdrawing nature of the oxygen atom lowers the basicity (pKa) of the morpholine nitrogen compared to piperidine.
- Decreased Susceptibility to Oxidation: This electronic effect reduces the susceptibility of the adjacent carbon atoms to oxidation by CYP enzymes, which is a major metabolic route for piperidine rings.

Despite this relative stability, it is a common misconception to assume the morpholine moiety is entirely stable. It is often a site of metabolism, and its stability must be experimentally verified.

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Q3: How do I begin investigating the metabolic instability of my lead compound?

The first step is to identify the metabolic "soft spots" on your molecule. This is achieved through a systematic, multi-step approach:

- In Vitro Stability Assays: Determine the compound's intrinsic clearance (CLint) by measuring its rate of disappearance in various biological matrices. The two most common starting assays are the Liver Microsomal Stability Assay and the Hepatocyte Stability Assay.
- Metabolite Identification (MetID): If instability is confirmed, the next critical step is to identify the metabolites formed. This is typically performed using high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS), which can pinpoint the exact sites of modification on the parent molecule.

This initial screening provides a clear picture of whether the instability is due to Phase I (CYP-mediated) or Phase II (conjugation) metabolism and where on the molecule these transformations are occurring.

Q4: What are the best initial in vitro assays for assessing metabolic stability?

The choice of assay depends on the specific questions you are asking. For an initial screen, a combination of two assays provides a comprehensive overview:

- Liver Microsomal Stability Assay: This is a cost-effective, high-throughput assay that uses subcellular liver fractions rich in Phase I CYP enzymes. It is excellent for identifying liabilities related to oxidative metabolism.
- Hepatocyte Stability Assay: This assay uses intact liver cells and is considered the "gold standard" for in vitro metabolism studies. It provides a more complete metabolic profile because it contains both Phase I and Phase II enzymes, as well as active transporter systems, more closely mimicking the in vivo environment.

Running these assays in parallel can quickly differentiate between Phase I and Phase II metabolic liabilities.

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Q5: What are common medicinal chemistry strategies to enhance the metabolic stability of a morpholine-containing compound?

Once a metabolic soft spot is identified, several strategies can be employed to block the undesirable transformation:

- Deuteration: Replacing a hydrogen atom with its heavier isotope, deuterium, at the site of metabolism can slow the rate of C-H bond cleavage by CYP enzymes (the kinetic isotope effect).
- Steric Hindrance: Introducing a bulky functional group near the metabolic hot spot can physically block the enzyme's active site from accessing it.
- Electronic Modification: Introducing an electron-withdrawing group can deactivate a metabolically labile position, making it less susceptible to oxidation.
- Bioisosteric Replacement: In cases of significant metabolic liability, replacing the morpholine ring or an adjacent group with a bioisostere—a different functional group with similar physicochemical properties but a different metabolic profile—can be a highly effective strategy.

Q6: When should I consider a bioisosteric replacement for the morpholine ring itself?

Consider replacing the morpholine ring when:

- Metabolism on the ring itself (e.g., ring hydroxylation followed by cleavage) is the primary clearance pathway.
- Other strategies to block metabolism at adjacent sites have failed or resulted in a significant loss of potency.
- A novel chemical space with improved intellectual property potential is desired.

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Common bioisosteres for the morpholine ring include tetrahydro-2H-pyran (THP), spirocyclic systems like 2-oxa-6-azaspiro[3.3]heptane, and various bicyclic or bridged systems.

Troubleshooting Guide

This section provides solutions to specific experimental problems you may encounter.

Problem: My compound shows high clearance in human liver microsomes (HLM). What is the likely cause and what are my next steps?

- Likely Cause: High clearance in HLM strongly suggests that your compound is being rapidly metabolized by Phase I enzymes, most commonly CYP enzymes. The "soft spot" could be the morpholine ring itself, its substituents, or another part of the molecule susceptible to oxidation.

- Troubleshooting Steps:

  - Confirm the Finding: Repeat the assay to ensure the result is reproducible. Include positive controls (compounds with known high and low clearance) to validate the assay performance.

  - Perform Metabolite Identification: Use LC-MS/MS to analyze samples from the microsomal incubation. This will help you identify the structure and location of the primary metabolites, revealing the exact site of metabolic attack.

  - Initiate Structural Modifications: Based on the MetID data, apply medicinal chemistry strategies (See FAQ Q5) to block the identified metabolic pathway.

  - Re-evaluate Analogs: Test the newly synthesized analogs in the HLM stability assay to confirm that the modification has successfully reduced clearance.

Problem: My compound is stable in microsomes but shows high clearance in hepatocytes. What does this discrepancy mean?

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- Likely Cause: This profile indicates that the metabolic pathway is likely not mediated by the CYP enzymes that are abundant in microsomes. The two main possibilities are:
  - Phase II Metabolism: The compound is likely undergoing rapid conjugation (e.g., glucuronidation by UGTs or sulfation by SULTs), as hepatocytes contain a full complement of Phase II enzymes that are largely absent from microsomes.
  - Non-CYP Oxidative Metabolism: Other oxidative enzymes present in the cytosolic fraction of hepatocytes, such as aldehyde oxidase (AO), could be responsible for the clearance.
- Troubleshooting Steps:
  - Run a Liver S9 Stability Assay: The S9 fraction contains both microsomal and cytosolic enzymes and can help confirm if a cytosolic enzyme is involved.
  - Perform Hepatocyte MetID: Conduct metabolite identification studies using hepatocyte incubations to identify the conjugated or oxidized metabolites.
  - Use Specific Enzyme Inhibitors: Incubate your compound in hepatocytes with specific inhibitors for UGTs or AO to pinpoint the responsible enzyme family.

Problem: After modifying my compound to improve metabolic stability, its biological activity significantly decreased.

- Likely Cause: The chemical modification made to block metabolism has inadvertently altered or blocked a key pharmacophore element required for binding to the target protein. The introduced group may be causing a steric clash in the binding pocket or altering the electronic properties essential for interaction.
- Troubleshooting Steps:
  - Analyze Structural Data: If available, examine the co-crystal structure of your original compound with its target. This can reveal if the modified position is involved in a critical binding interaction.

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- Explore Alternative Modifications: If the initial modification was a bulky steric block, try a smaller group (e.g., fluorine) or an electronic modification that is less sterically intrusive.
- Modify a Different Vector: If possible, try to block metabolism by modifying a part of the molecule that projects away from the binding pocket.
- Balance Potency and Stability: Drug discovery is an optimization process. It may be necessary to accept a slightly lower potency to achieve a significantly better pharmacokinetic profile. Evaluate both parameters in parallel for new analogs.

Problem: My in vitro metabolic stability data does not correlate well with my in vivo pharmacokinetic data.

- Likely Cause: Discrepancies between in vitro and in vivo data are common and can arise from several factors not captured by simple metabolic stability assays. These include:
  - Extrahepatic Metabolism: Significant metabolism may be occurring in other tissues like the gut wall, kidney, or lungs, which are not accounted for in liver-based assays.
  - Transporter Effects: Active uptake into or efflux from hepatocytes can significantly impact in vivo clearance, a factor that is better represented in hepatocyte assays than in microsomes but may still not fully reflect the in vivo situation.
  - Plasma Protein Binding: High binding to plasma proteins can reduce the amount of free drug available for metabolism in vivo, leading to lower-than-predicted clearance.
  - Species Differences: The expression and activity of metabolic enzymes can vary significantly between the species used for in vitro assays (e.g., human) and the species used for in vivo studies (e.g., rat or mouse).
- Troubleshooting Steps:
  - Evaluate Gut Wall Metabolism: Conduct stability assays using intestinal microsomes or S9 fractions to assess the potential for first-pass metabolism in the gut.
  - Measure Plasma Protein Binding: Determine the fraction of your compound bound to plasma proteins for the relevant species.

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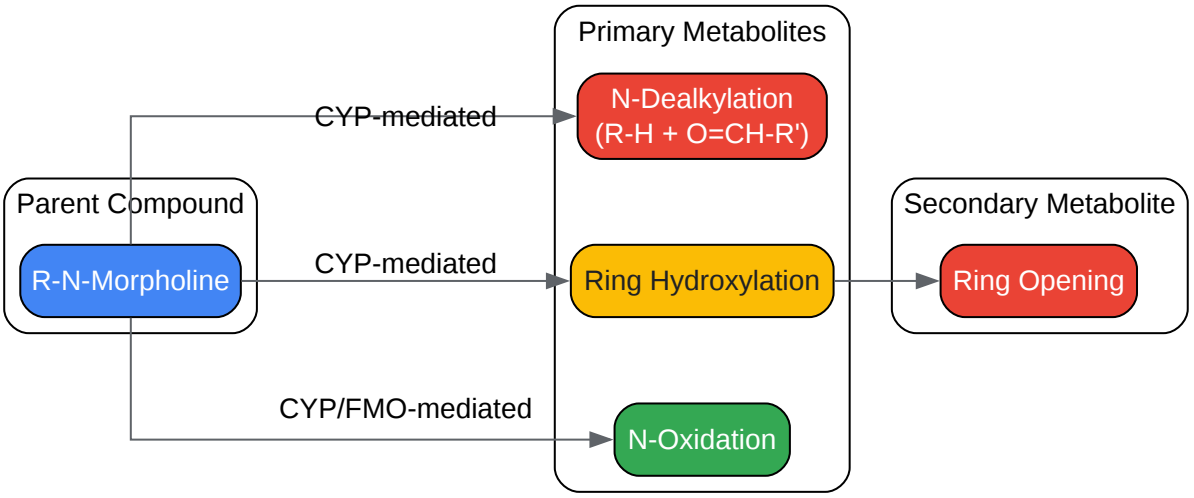
- Use Cross-Species Data: Compare metabolic stability across hepatocytes from different species (human, rat, mouse, dog) to identify the preclinical species that is most predictive of human metabolism.

Visualizations and Data

Metabolic Pathways of the Morpholine Moiety

This diagram illustrates the primary metabolic transformations that morpholine-containing compounds can undergo.



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Caption: Major metabolic pathways of the morpholine ring.

Workflow for Investigating Metabolic Instability

This workflow provides a systematic approach for identifying and addressing metabolic liabilities.

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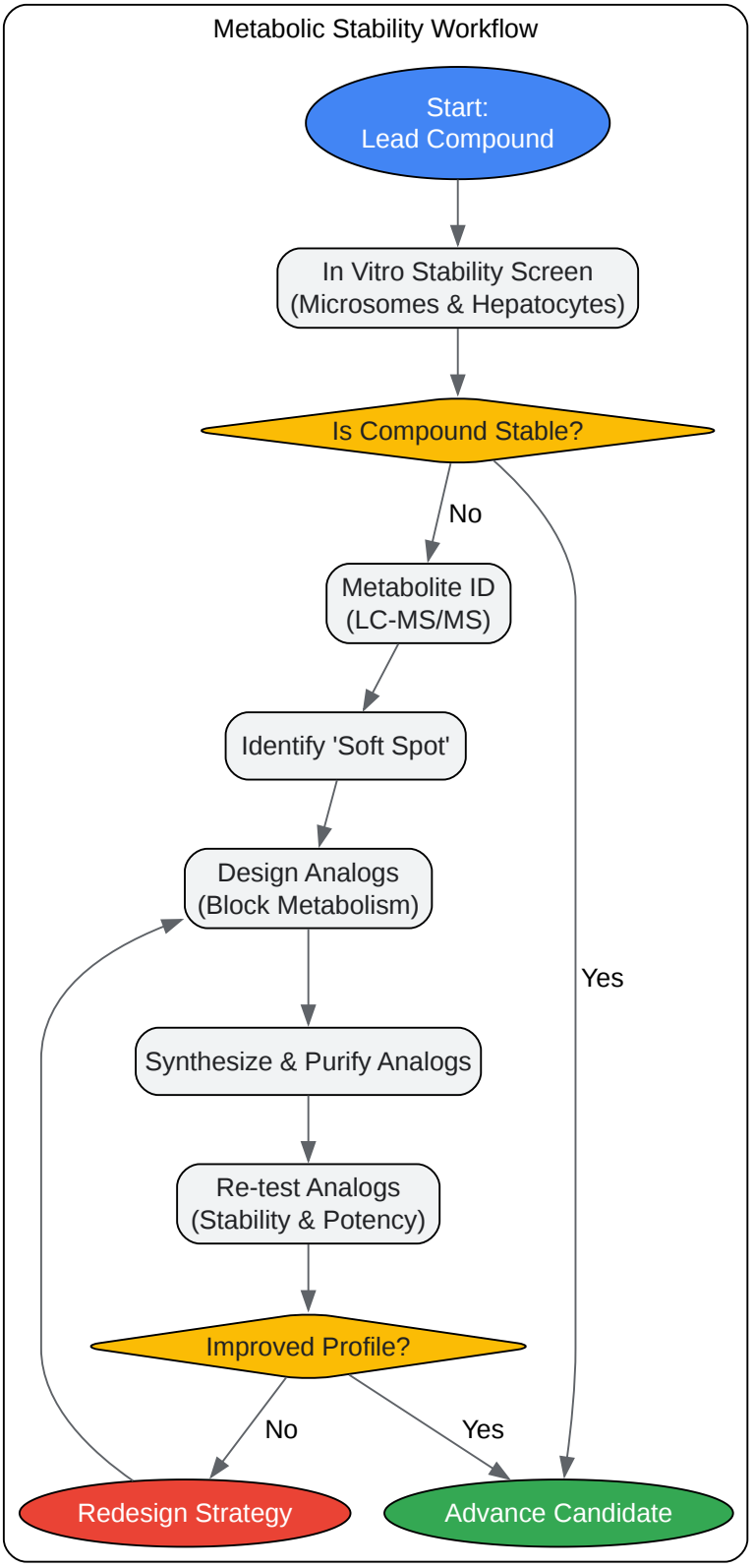

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Caption: Workflow for addressing metabolic instability.

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Data Summary Table

The following table presents hypothetical data for a lead compound and its analogs, demonstrating the impact of structural modifications on metabolic stability and potency.

Compound	Modification	t½ in HLM (min)	Intrinsic Clearance (µL/min/mg)	Target IC_{50} (nM)
Lead-01	Parent Compound	< 5	> 200	10
Analog-01A	Deuteration at α-carbon	15	65	12
Analog-01B	Steric block (methyl) at α-carbon	45	22	85
Analog-01C	Bioisostere (THP ring)	> 60	< 10	25

HLM: Human Liver Microsomes; t½: Half-life; IC_{50}: Half-maximal inhibitory concentration

Experimental Protocols

Protocol: Liver Microsomal Stability Assay

This protocol outlines a standard procedure for determining a compound's stability in the presence of liver microsomes.

- Preparation:
  - Thaw cryopreserved pooled liver microsomes (e.g., human, rat) on ice.
  - Prepare a stock solution of the test compound (10 mM in DMSO). Create a working solution (e.g., 100 µM) by diluting the stock in acetonitrile or methanol.
  - Prepare a 0.1 M phosphate buffer (pH 7.4).

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- Prepare an NADPH regenerating solution (cofactor).

- Incubation:
  - Pre-warm the microsomal suspension, buffer, and cofactor solution to 37°C.
  - In a 96-well plate, combine the buffer, microsomes (final concentration 0.5 mg/mL), and the test compound (final concentration 1 µM).
  - Initiate the metabolic reaction by adding the pre-warmed NADPH solution.
  - Incubate the plate at 37°C with shaking.
- Sampling and Quenching:
  - At specified time points (e.g., 0, 5, 15, 30, 60 minutes), take an aliquot of the reaction mixture.
  - Immediately quench the reaction by adding the aliquot to a well containing ice-cold acetonitrile with an internal standard to precipitate the protein.
- Analysis:
  - Centrifuge the plate to pellet the precipitated protein.
  - Transfer the supernatant to a new plate for analysis.
  - Quantify the remaining parent compound at each time point using a validated LC-MS/MS method.
- Data Calculation:
  - Plot the natural log of the percentage of the parent compound remaining versus time.
  - Determine the elimination rate constant (k) from the slope of the line.
  - Calculate the half-life ($t_{1/2}$) = 0.693 / k.
  - Calculate intrinsic clearance (CLint) using the appropriate formula.

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